

# Technical Support Center: Reducing ATTO 390 Photobleaching in Microscopy

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## Compound of Interest

Compound Name: ATTO 390

Cat. No.: B12058962

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This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) to mitigate **ATTO 390** photobleaching in microscopy experiments.

## Troubleshooting Guides

This section addresses common issues encountered during imaging with **ATTO 390** and provides step-by-step solutions.

### Issue 1: Rapid Loss of Fluorescent Signal

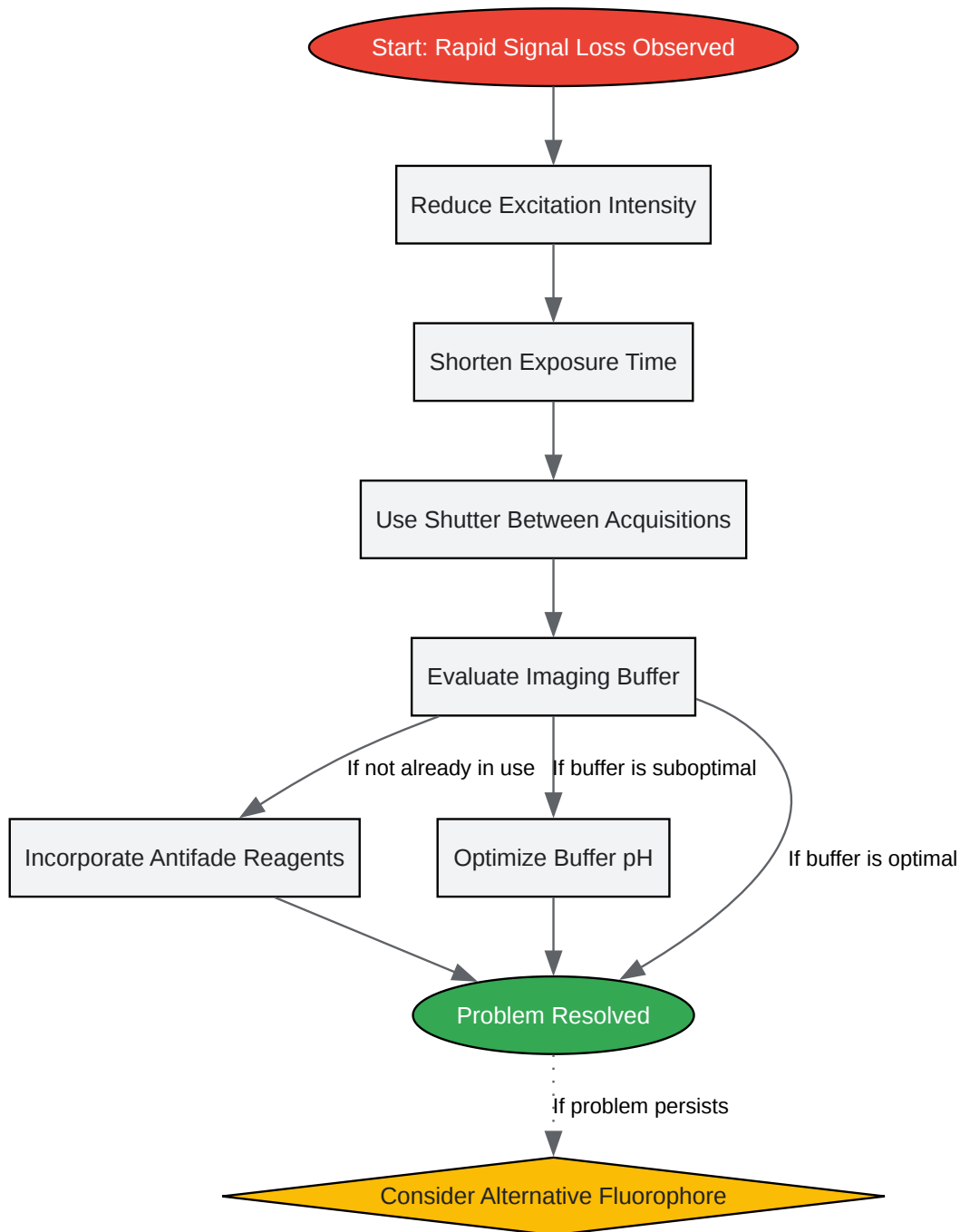
You observe a significant decrease in the fluorescence intensity of **ATTO 390** during image acquisition.

Possible Causes and Solutions:

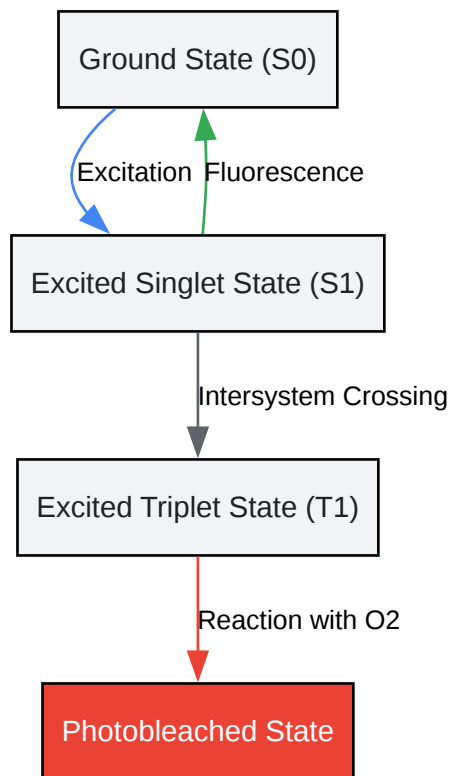
Cause	Solution
High Excitation Intensity	Reduce the laser power or lamp intensity to the minimum level required for an adequate signal-to-noise ratio.
Long Exposure Times	Use the shortest possible camera exposure time that allows for clear image capture.
Continuous Illumination	Utilize a shutter to block the excitation light path when not actively acquiring images. For time-lapse experiments, increase the interval between acquisitions.
Presence of Molecular Oxygen	Use a commercial or homemade antifade mounting medium containing an oxygen scavenging system. <sup>[1]</sup>
Suboptimal Imaging Buffer	Prepare an imaging buffer with antifade reagents and optimize the pH for coumarin dye stability (often neutral to slightly acidic). <sup>[1]</sup>

Experimental Workflow for Signal Loss Troubleshooting:

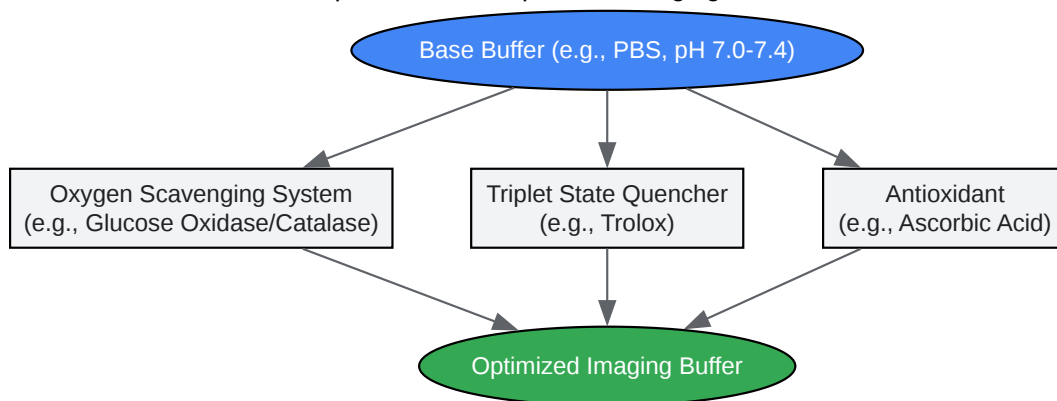
## Troubleshooting Workflow for Rapid Signal Loss



## Simplified Jablonski Diagram of Photobleaching



## Components of an Optimized Imaging Buffer



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## References

- 1. benchchem.com [benchchem.com]
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